

Technical Support Center: PF-6274484

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Compound of Interest

Compound Name: PF-6274484

Cat. No.: B15610743

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This technical support center provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **PF-6274484**, a potent covalent inhibitor of the Epidermal Growth Factor Receptor (EGFR).

Frequently Asked Questions (FAQs)

Q1: How should solid **PF-6274484** be stored?

A1: Solid **PF-6274484** should be stored at -20°C. When stored as recommended in a tightly sealed vial, the product is stable for up to 6 months.

Q2: What is the recommended procedure for opening a vial of **PF-6274484**?

A2: Due to the powdered nature of the compound, material may have accumulated in the cap during transit. To ensure no loss of product, gently tap the vial on a solid surface before opening. For products supplied in glass ampoules, extreme caution should be exercised. It is recommended to wear gloves and safety goggles, cover the ampoule with a cloth, and with thumbs on the score line, apply gentle pressure away from the body to snap the vial open.[1]

Q3: How should stock solutions of **PF-6274484** be prepared and stored?

A3: It is recommended to prepare stock solutions and aliquot them into tightly sealed vials for storage. Stock solutions of **PF-6274484** can be stored at -20°C for up to one month or at -80°C for up to six months.[2] For extended storage, -80°C is preferable. To prepare a stock solution, dissolve the compound in a suitable solvent such as DMSO.

Q4: Can **PF-6274484** be used for in vivo experiments?

A4: Yes, **PF-6274484** can be used for in vivo experiments. A suspended solution suitable for oral and intraperitoneal injection can be prepared.[\[2\]](#)

Q5: What are the known biological targets and activities of **PF-6274484**?

A5: **PF-6274484** is a high-affinity, potent, and covalent inhibitor of EGFR kinase. It has been shown to inhibit the autophosphorylation of both wild-type (WT) and mutant EGFR in tumor cells.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent experimental results	Improper storage of stock solutions leading to degradation of the compound.	Ensure stock solutions are aliquoted and stored at the correct temperature (-20°C for up to 1 month, -80°C for up to 6 months) to maintain stability. [2] Avoid repeated freeze-thaw cycles.
Inaccurate concentration of the prepared solution.	Verify calculations for molarity based on the molecular weight (372.78 g/mol) and purity ($\geq 98\%$ by HPLC). Use calibrated pipettes and ensure the compound is fully dissolved.	
Difficulty dissolving the compound	Use of an inappropriate solvent.	PF-6274484 is soluble in DMSO. For aqueous buffers, it may be necessary to first dissolve the compound in a small amount of DMSO and then dilute with the aqueous solution.
The compound has precipitated out of solution.	Gently warm the solution and vortex to aid in re-dissolving. If precipitation persists, consider preparing a fresh stock solution.	
Safety concerns during handling	Lack of appropriate personal protective equipment (PPE).	Always wear protective gloves, a lab coat, and safety glasses when handling PF-6274484. [3]
Inhalation of the powdered compound.	Handle the solid compound in a well-ventilated area or a chemical fume hood to avoid creating and inhaling dust. [3]	

Quantitative Data Summary

Parameter	Value	Reference
Molecular Weight	372.78 g/mol	
Purity	≥98% (HPLC)	
Ki for EGFR-L858R/T790M	0.14 nM	[2]
Ki for WT EGFR	0.18 nM	[2]
IC50 for EGFR-L858R/T790M autophosphorylation (H1975 cells)	6.6 nM	[2]
IC50 for WT EGFR autophosphorylation (A549 cells)	5.8 nM	[2]
Storage of Solid	-20°C	
Storage of Stock Solution (-20°C)	Up to 1 month	[2]
Storage of Stock Solution (-80°C)	Up to 6 months	[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

- **Pre-weighing Preparation:** Before opening the vial, allow the product to equilibrate to room temperature for at least 60 minutes. Gently tap the vial to ensure any powder in the cap settles to the bottom.[1]
- **Weighing:** Accurately weigh the desired amount of **PF-6274484** powder in a sterile microcentrifuge tube.
- **Solvent Addition:** Add the calculated volume of dimethyl sulfoxide (DMSO) to achieve a final concentration of 10 mM. For example, to prepare a 10 mM solution from 1 mg of **PF-**

6274484 (MW: 372.78), you would add 26.83 μ L of DMSO.

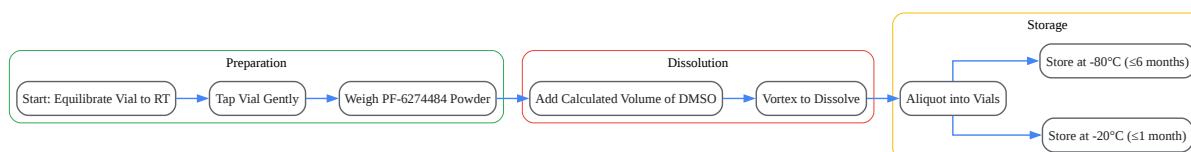
- **Dissolution:** Vortex the solution until the compound is completely dissolved. Gentle warming may be applied if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials. Store the aliquots at -20°C for short-term storage (up to 1 month) or -80°C for long-term storage (up to 6 months).^[2]

Protocol 2: Preparation of a Suspended Solution for In Vivo Administration

This protocol yields a 2.08 mg/mL suspended solution.^[2]

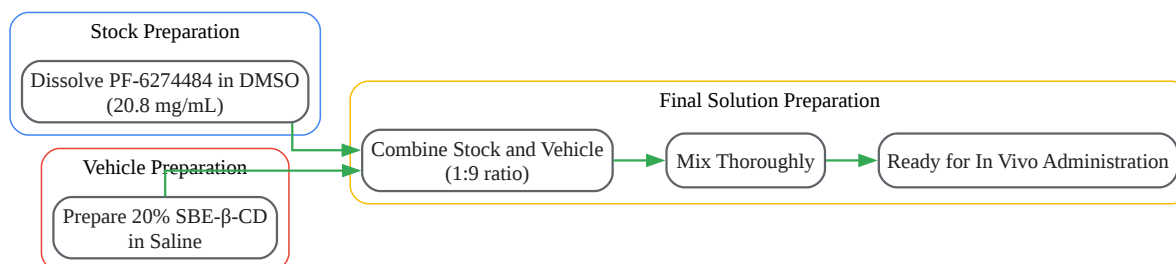
- **Prepare a 20.8 mg/mL Stock Solution:** Dissolve **PF-6274484** in 100% DMSO to a concentration of 20.8 mg/mL.
- **Prepare the Vehicle:** Prepare a 20% solution of SBE- β -CD in saline.
- **Dilution:** To prepare a 1 mL working solution, add 100 μ L of the 20.8 mg/mL DMSO stock solution to 900 μ L of the 20% SBE- β -CD in saline vehicle.
- **Mixing:** Mix the solution thoroughly to ensure a uniform suspension. This suspended solution can be used for oral and intraperitoneal injections.^[2]

Visualizations



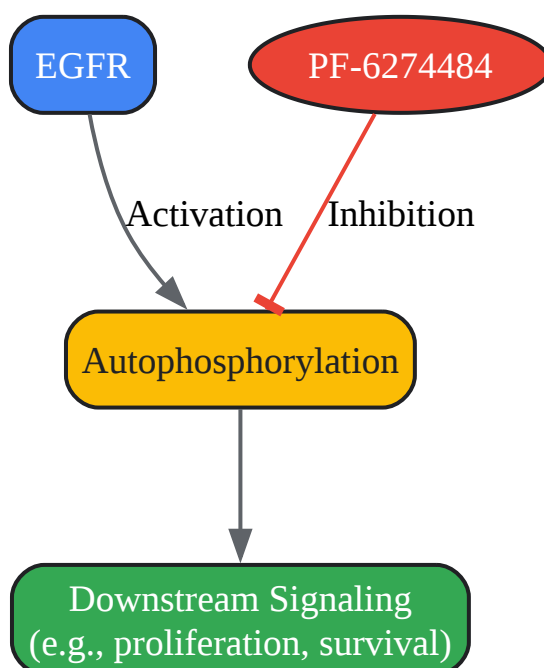
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Caption: Workflow for preparing a stock solution of **PF-6274484**.



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Caption: Workflow for preparing a suspended solution of **PF-6274484** for in vivo use.



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References

- 1. Safety | Tocris Bioscience [tocris.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. documents.tocris.com [documents.tocris.com]
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